

Technical Monograph: 4-Bromo-2-fluorocinnamic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Bromo-2-fluorocinnamic acid

CAS No.: 575469-65-7

Cat. No.: B3145487

[Get Quote](#)

Strategic Application in Medicinal Chemistry and Organic Synthesis

Executive Summary

4-Bromo-2-fluorocinnamic acid (CAS 149947-19-3) represents a high-value scaffold for the development of bioactive small molecules. Its dual-halogenated structure offers a unique "synthetic handle" profile: the fluorine atom at the ortho position modulates metabolic stability and lipophilicity (bioisostere logic), while the bromine atom at the para position serves as a reactive site for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig). This compound is frequently utilized in the synthesis of HDAC inhibitors, antimicrobial agents, and liquid crystal polymers.

Chemical Profile & Identification

The physical and chemical characteristics of this compound dictate its handling and stability in solution.

Property	Data
IUPAC Name	(2E)-3-(4-Bromo-2-fluorophenyl)prop-2-enoic acid
CAS Number	149947-19-3
Molecular Formula	C ₉ H ₆ BrFO ₂
Molecular Weight	245.05 g/mol
Appearance	White to pale yellow crystalline powder
Melting Point	213–217 °C
Solubility	Soluble in DMSO, Methanol, Ethanol; Sparingly soluble in water
pKa (Predicted)	~4.4 (Carboxylic acid proton)

Synthetic Methodology: The Knoevenagel Condensation

While several routes exist (e.g., Heck reaction of 4-bromo-2-fluoriodobenzene), the Knoevenagel condensation remains the most robust, scalable, and atom-economical method for laboratory and pilot-scale production.

Reaction Logic

The synthesis involves the condensation of 4-bromo-2-fluorobenzaldehyde with malonic acid in the presence of a weak base (piperidine) and pyridine. The reaction proceeds through an iminium intermediate, followed by decarboxylation to yield the trans-cinnamic acid exclusively.

Step-by-Step Protocol

Note: This protocol is designed for a 10 mmol scale. Scale up requires adjustment of thermal management.

Reagents:

- 4-Bromo-2-fluorobenzaldehyde (2.03 g, 10 mmol)
- Malonic acid (1.25 g, 12 mmol, 1.2 eq)
- Pyridine (5 mL, Solvent/Base)
- Piperidine (0.1 mL, Catalyst)
- Hydrochloric acid (1M and Conc.)

Procedure:

- Setup: In a 25 mL round-bottom flask equipped with a magnetic stir bar, combine 4-bromo-2-fluorobenzaldehyde and malonic acid.
- Solvation: Add pyridine (5 mL) and stir until the solids are partially dissolved. Add piperidine (0.1 mL) as the catalytic promoter.
- Reaction: Attach a reflux condenser. Heat the mixture to 80–90 °C for 4–6 hours. Evolution of CO₂ gas indicates the decarboxylation step is proceeding.
 - Expert Insight: Do not overheat (>110 °C) initially, as this can lead to polymerization of the aldehyde.
- Quench: Cool the reaction mixture to room temperature. Pour the solution slowly into a beaker containing 50 mL of ice-cold water and 5 mL of concentrated HCl.
 - Why? The acid neutralizes the pyridine/piperidine and precipitates the free carboxylic acid product.
- Isolation: A white precipitate will form immediately. Stir for 30 minutes to ensure complete precipitation.
- Purification: Filter the solid via a Buchner funnel. Wash the cake with cold 1M HCl (2 x 10 mL) followed by cold water (2 x 10 mL).
- Drying: Recrystallize from Ethanol/Water (9:1) if high purity (>99%) is required. Dry in a vacuum oven at 50 °C overnight.

Mechanistic Pathway Visualization

The following diagram illustrates the Knoevenagel mechanism specific to this substrate, highlighting the critical decarboxylation step.



[Click to download full resolution via product page](#)

Figure 1: Mechanistic flow of the Knoevenagel condensation transforming the aldehyde precursor into the cinnamic acid scaffold.[1]

Strategic Applications in Drug Discovery

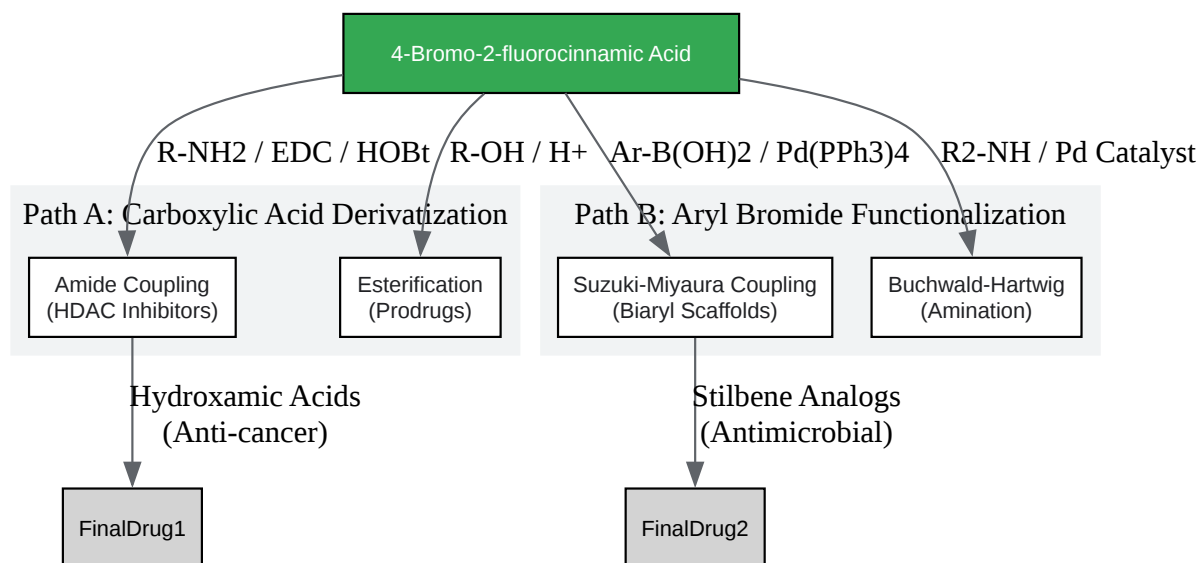
The **4-bromo-2-fluorocinnamic acid** scaffold is not merely an endpoint but a divergence point for library generation.

Structure-Activity Relationship (SAR) Logic[1]

- **Fluorine Effect (C-2):** The fluorine atom at the ortho position creates steric hindrance that can twist the phenyl ring relative to the acrylic side chain, potentially improving selectivity for enzyme pockets (e.g., Aldose Reductase or HDACs). It also blocks metabolic oxidation at this prone site.
- **Bromine Handle (C-4):** The bromine atom is perfectly positioned for late-stage diversification. It allows researchers to synthesize a core library and then rapidly append diverse aryl or heteroaryl groups via Suzuki coupling to probe the "deep pocket" of a target receptor.

Downstream Transformations

The following workflow demonstrates how this core is utilized to generate complex pharmaceutical candidates.



[Click to download full resolution via product page](#)

Figure 2: Divergent synthesis pathways utilizing the carboxylic acid and aryl bromide functionalities.

Safety & Handling (E-E-A-T)

Hazard Classification (GHS):

- H315: Causes skin irritation.[2][3][4]
- H319: Causes serious eye irritation.[3][4][5][6]
- H335: May cause respiratory irritation.[2][3][4]

Handling Protocol:

- PPE: Nitrile gloves, safety goggles, and a lab coat are mandatory.
- Ventilation: All solid handling should occur in a fume hood to prevent inhalation of fine dust.

- Storage: Store in a cool, dry place away from strong oxidizing agents. The compound is stable at room temperature but should be kept in a tightly sealed container to prevent moisture absorption.

References

- Strem Chemicals. (2025).[6][7] Product Catalog: **4-Bromo-2-fluorocinnamic acid** (CAS 149947-19-3).[8][9][10][11][12] Retrieved from
- National Center for Biotechnology Information (NCBI). (2025). PubChem Compound Summary for CID 143517: 4-Bromo-2-fluorobenzaldehyde. Retrieved from
- Gunia-Krzyżak, A., et al. (2018).[1] Synthesis, applications and Structure-Activity Relationship (SAR) of cinnamic acid derivatives. ResearchGate. Retrieved from
- Guidechem. (2025).[6] Synthesis methods of Fluorocinnamic acid derivatives. Retrieved from
- Sigma-Aldrich. (2025).[6] Safety Data Sheet: Cinnamic Acid Derivatives. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. [pim-resources.coleparmer.com](https://www.pim-resources.coleparmer.com) [[pim-resources.coleparmer.com](https://www.pim-resources.coleparmer.com)]
- 3. m-Bromocinnamic acid | C₉H₇BrO₂ | CID 776461 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 4-Bromo-2-fluorobenzaldehyde | C₇H₄BrFO | CID 143517 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- 6. WERCS Studio - Application Error [assets.thermofisher.com]

- [7. FDA-Approved Fluorine-Containing Molecules in 2024: Significance, Synthesis, and Therapeutic Applications - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. 149947-19-3 | 4-Bromo-2-fluorocinnamic acid - Fluoropharm \[fluoropharm.com\]](#)
- [9. 4-Bromo-2-fluorocinnamic acid, CasNo.149947-19-3 Wuhan Chemwish Technology Co., Ltd China \(Mainland\) \[chemwish.lookchem.com\]](#)
- [10. MANUFACTURER of Chemical 4-BROMO-2-FLUOROCINNAMIC ACID \[149947-19-3 \] and SUPPLIER, BUYER, SELLER and MSDS List \[chemolink.com\]](#)
- [11. guidechem.com \[guidechem.com\]](#)
- [12. strem.com \[strem.com\]](#)
- [To cite this document: BenchChem. \[Technical Monograph: 4-Bromo-2-fluorocinnamic Acid\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b3145487/docs#technical-monograph-4-bromo-2-fluorocinnamic-acid\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check